

# Spectroscopic Data for (1-Fluorocyclohexyl)methanol Remains Elusive in Public Domain

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## Compound of Interest

Compound Name: (1-Fluorocyclohexyl)methanol

Cat. No.: B053945

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Despite a comprehensive search of available scientific databases and chemical supplier information, detailed experimental spectroscopic data (NMR, IR, MS) for **(1-Fluorocyclohexyl)methanol** could not be located in the public domain. As a result, the generation of an in-depth technical guide with quantitative data tables, experimental protocols, and visualizations is not possible at this time.

While basic information regarding the physical and chemical properties of **(1-Fluorocyclohexyl)methanol** is available, the core requirement of experimental spectroscopic data for a detailed analysis is absent from readily accessible sources. This includes the lack of published <sup>1</sup>H NMR, <sup>13</sup>C NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) data, which are crucial for the structural elucidation and characterization of the compound.

## Available Information:

While experimental spectra are not available, certain physical and chemical properties have been computed and are available in databases such as PubChem. This information is summarized below.

| Property          | Value                             | Source                |
|-------------------|-----------------------------------|-----------------------|
| Molecular Formula | C <sub>7</sub> H <sub>13</sub> FO | PubChem               |
| Molecular Weight  | 132.18 g/mol                      | PubChem               |
| CAS Number        | 117169-30-9                       | ChemicalBook, PubChem |

Additionally, predicted mass spectrometry data, specifically the collision cross-section for various adducts, is available through computational databases. However, this does not substitute for experimental mass spectra.

## General Experimental Protocols:

In the absence of specific experimental details for **(1-Fluorocyclohexyl)methanol**, general protocols for obtaining spectroscopic data for a similar small organic molecule would be followed.

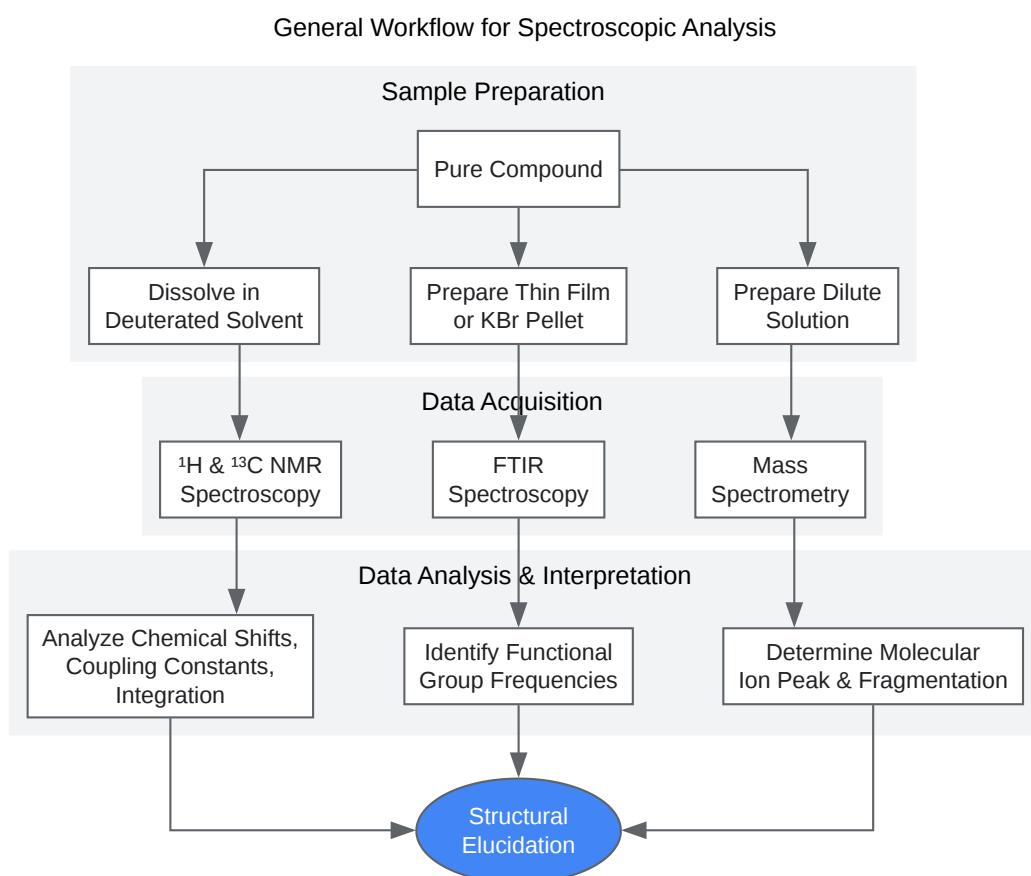
**NMR Spectroscopy (¹H and ¹³C):** A sample of the compound (typically 5-25 mg) would be dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub>, DMSO-d<sub>6</sub>) and placed in an NMR tube. A high-field NMR spectrometer (e.g., 400 MHz or higher) would be used to acquire the spectra. For <sup>1</sup>H NMR, standard parameters would be used, and for <sup>13</sup>C NMR, a proton-decoupled experiment would be performed to obtain singlets for each unique carbon atom.

**Infrared (IR) Spectroscopy:** An IR spectrum could be obtained using an FTIR spectrometer. If the sample is a liquid, a thin film can be placed between two salt plates (e.g., NaCl or KBr). For a solid, a KBr pellet or a Nujol mull would be prepared. The spectrum would be recorded over the standard range of 4000-400 cm<sup>-1</sup>.

**Mass Spectrometry (MS):** A mass spectrum would typically be acquired using a mass spectrometer with an appropriate ionization technique, such as electrospray ionization (ESI) or electron ionization (EI). The sample would be introduced into the instrument, ionized, and the mass-to-charge ratio of the resulting ions would be measured.

## Spectroscopic Analysis Workflow:

The general workflow for the spectroscopic analysis of a compound like **(1-Fluorocyclohexyl)methanol** is outlined below. This logical relationship illustrates the process from sample preparation to final structure elucidation.



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Caption: General workflow for spectroscopic analysis.

It is recommended that researchers seeking this specific data consider synthesizing the compound and performing the spectroscopic characterization independently. Without access to primary experimental data, a comprehensive technical guide on the spectroscopy of **(1-Fluorocyclohexyl)methanol** cannot be responsibly compiled.

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